

Resolvin E4 stability and storage conditions

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Compound of Interest

Compound Name: *Resolvin E4*

Cat. No.: *B10820466*

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Resolvin E4 (RvE4) Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Resolvin E4** (RvE4). Below you will find troubleshooting guides and frequently asked questions to ensure the stability and successful application of RvE4 in your experiments.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for **Resolvin E4**?

For optimal stability, **Resolvin E4** should be stored at -80°C.^[1] Under these conditions, it is stable for at least one year.^[1] If purchased in powdered form, it can be stored at -20°C for up to two years.

2. How should I store **Resolvin E4** in different solvents?

The stability of **Resolvin E4** in solution is dependent on the solvent and storage temperature. Here are some guidelines:

- **Ethanol:** RvE4 is often supplied in ethanol. For long-term storage, it is recommended to keep this stock solution at -80°C.
- **DMSO:** When dissolved in DMSO, RvE4 is stable for up to two weeks at 4°C and for up to six months at -80°C.

- Aqueous Buffers (e.g., PBS): Due to the labile nature of resolvins, it is not recommended to store RvE4 in aqueous solutions for extended periods. Prepare fresh dilutions in your experimental buffer immediately before use.

3. Is **Resolvin E4** sensitive to light and oxidation?

Yes, **Resolvin E4**, like other specialized pro-resolving mediators (SPMs), is sensitive to light, heat, and oxidation.[2] It is a chemically labile molecule.[3] To minimize degradation, it is crucial to protect RvE4 solutions from light by using amber vials or by covering the vials with aluminum foil.[3] It is also advisable to minimize exposure to air by purging the vial with an inert gas like argon or nitrogen before sealing and storing.

4. How many times can I freeze and thaw my **Resolvin E4** solution?

While specific data on the effects of multiple freeze-thaw cycles on RvE4 is limited, it is a general best practice for labile lipid mediators to minimize freeze-thaw cycles. Aliquoting the stock solution into smaller, single-use volumes upon receipt is highly recommended to preserve the integrity of the compound.

Troubleshooting Guide

Q: I am not observing the expected biological activity of **Resolvin E4** in my cell-based assays. What could be the issue?

A: There are several potential reasons for a perceived loss of RvE4 activity:

- Improper Storage and Handling: As highlighted in the FAQs, RvE4 is sensitive to temperature, light, and oxidation. Ensure that you have followed the recommended storage and handling procedures. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
- Metabolic Inactivation: **Resolvin E4** can be metabolized by cells, particularly human neutrophils, into 20-hydroxy-**Resolvin E4** (20-OH-RvE4). This metabolite has been shown to have reduced biological activity compared to the parent RvE4 molecule. If your experimental system involves cells capable of this metabolic conversion, the apparent loss of activity could be due to the degradation of RvE4 into a less potent form. Consider time-course experiments to assess the stability of RvE4 in your specific experimental setup.

- **Adsorption to Plastics:** Lipid mediators can adsorb to the surface of plastic labware. To minimize this, use low-adhesion polypropylene tubes and pipette tips.
- **Incorrect Dilution:** Ensure that your dilutions are prepared accurately and that the final concentration in your assay is within the effective range for RvE4, which is often in the low nanomolar to picomolar range.

Q: My **Resolvin E4** concentration seems to be lower than expected when I measure it. Why might this be?

A: Inaccurate quantification of lipid mediators can be a challenge and may depend on sample handling, storage, and the extraction methods used. If you are quantifying RvE4, ensure your analytical methods, such as LC-MS/MS, are properly validated and that you are using appropriate internal standards for accurate measurement. The extraction and sample preparation steps are critical for reliable quantification.

Stability Data Summary

Storage Format	Solvent/Matrix	Temperature	Duration	Stability Notes
As Supplied	Ethanol	-80°C	≥ 1 year	Recommended for long-term storage.
Powder	N/A	-20°C	2 years	Keep tightly sealed and protected from moisture.
Solution	DMSO	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
Solution	DMSO	4°C	2 weeks	Suitable for short-term storage.

Experimental Protocols

Analysis of Resolvin E4 by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

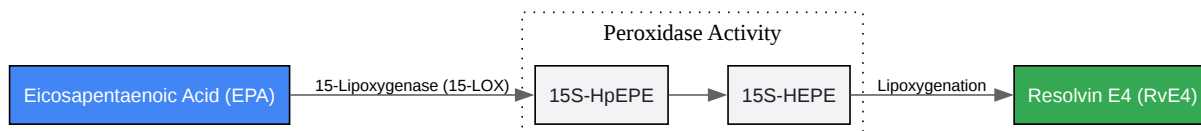
This protocol provides a general framework for the analysis of RvE4. Specific parameters may need to be optimized for your instrumentation and experimental samples.

1. Sample Preparation (Solid-Phase Extraction - SPE) a. Thaw frozen samples on ice. b. To 1 mL of sample (e.g., plasma, cell culture supernatant), add an internal standard (e.g., d5-RvD2). c. Add 4 mL of cold methanol to precipitate proteins. d. Centrifuge to pellet the precipitate. e. Dilute the supernatant with water to a final methanol concentration of <10%. f. Condition a C18 SPE cartridge with methanol followed by water. g. Load the diluted supernatant onto the SPE cartridge. h. Wash the cartridge with a low percentage of organic solvent (e.g., 10% methanol in water) to remove salts and polar impurities. i. Elute the lipid mediators with methanol or another suitable organic solvent. j. Evaporate the eluate to dryness under a stream of nitrogen. k. Reconstitute the residue in a small volume of the initial mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Analysis

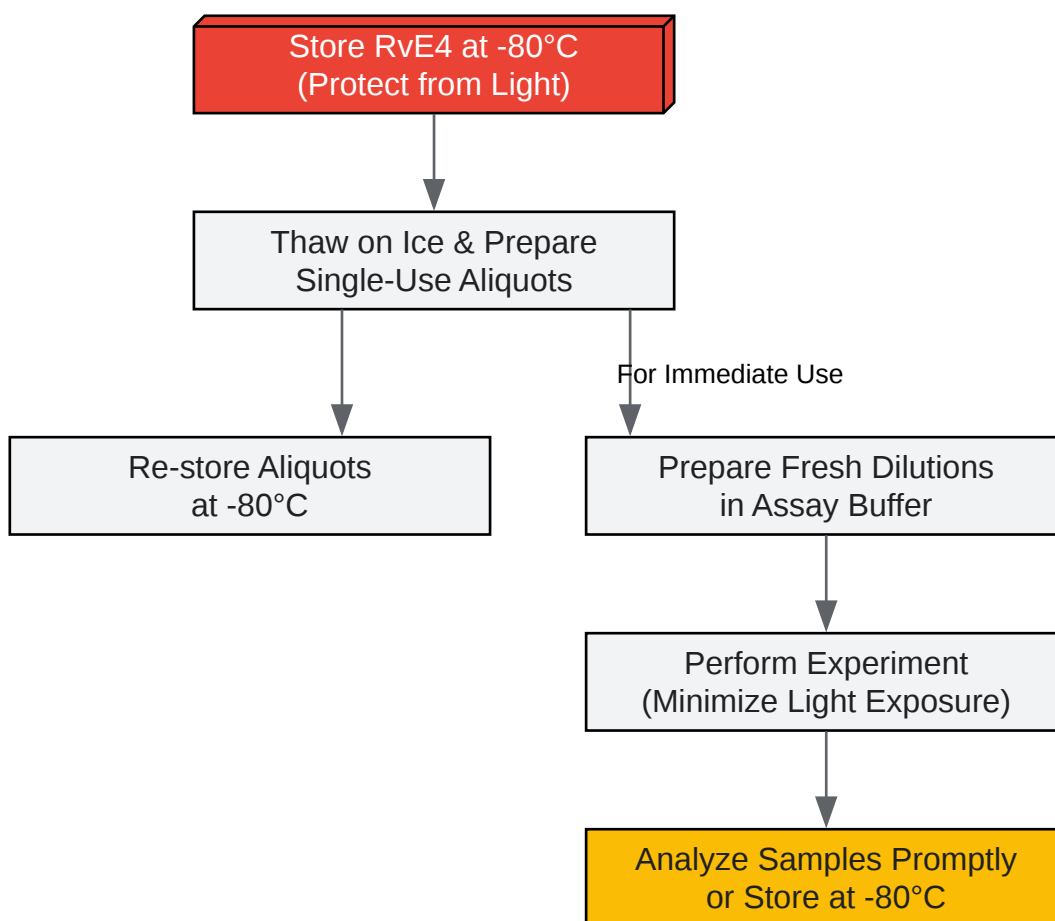
- Liquid Chromatography (LC):
- Column: A C18 reversed-phase column is commonly used (e.g., Agilent Eclipse Plus C18, 50 mm × 4.6 mm × 1.8 μm).
- Mobile Phase: A gradient of methanol/water/acetic acid is typically employed. For example, starting with 50/50/0.01% (v/v/v) and ramping to 98/2/0.01% (v/v/v).
- Flow Rate: A flow rate of 0.4-0.5 mL/min is common.
- Tandem Mass Spectrometry (MS/MS):
- Ionization Mode: Electrospray ionization (ESI) in negative ion mode.
- Analysis Mode: Multiple Reaction Monitoring (MRM) is used for targeted quantification.
- MRM Transition for RvE4: The parent ion (M-H) is m/z 333, and a common daughter ion for monitoring is m/z 115.
- Typical MS/MS Parameters:
- Collision Energy: ~ -22 V
- Declustering Potential: ~ -80 V
- Ion Spray Voltage: ~ -4000 V
- Temperature: ~ 500°C

Visualizations



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Caption: Biosynthesis pathway of **Resolvin E4** from EPA.



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Caption: Recommended experimental workflow for handling **Resolvin E4**.

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